

# Dow Corning 4 electrical insulating compound technical data sheet

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## Compound of Interest

Compound Name: *DC4 universal*

Cat. No.: *B1166284*

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## An In-Depth Technical Guide to Dow Corning 4 Electrical Insulating Compound

Dow Corning 4 Electrical Insulating Compound is a grease-like material composed of a silica filler in combination with selected polydimethyl silicone fluids.[\[1\]](#)[\[2\]](#) It is designed as a moisture-proof seal and lubricant for a variety of applications, particularly in the electrical and automotive industries.[\[1\]](#)[\[2\]](#)[\[3\]](#) This guide provides a detailed overview of its technical specifications, based on available data sheets.

## Data Presentation

The physical and electrical properties of Dow Corning 4 are summarized in the tables below. These values are typical and are not intended for use in preparing specifications.[\[1\]](#)[\[2\]](#)

## Physical and Thermal Properties

Property	Value	Units	Test Method
Color	White; translucent	-	CTM 0176
NLGI Grade	2	-	CTM 0191
Penetration, unworked	220	mm/10	-
Penetration, worked 60	310 max.	mm/10	-
Bleed, 30 hours/200°C	6.0 max.	%	CTM 0033A
Evaporation, 30 hours/200°C	2.0 max.	%	CTM 0033A
Service Temperature Range	-55 to +200	°C	-
-67 to +392	°F	-	
Melting Point	None	°C (°F)	-
Relative Density at 25°C	1.0	g/ml	CTM 0022
Flash Point	> 300	°C	-

Table 1: Physical and thermal properties of Dow Corning 4 Electrical Insulating Compound. Data sourced from multiple technical data sheets.[\[1\]](#)[\[2\]](#)

## Electrical Properties

Property	Value	Units	Test Method
Dielectric Strength, 1.27mm gap	1.0	kV/ml	CTM 0114
Permittivity at 100 Hz	3.1	-	CTM 0112
Permittivity at 100 kHz	3.1	-	CTM 0112
Dissipation Factor at 100 Hz	0.0025	-	CTM 0112
Dissipation Factor at 100 kHz	0.0025	-	CTM 0112
Volume Resistivity at 23°C	$0.10 \times 10^{15}$	Ohm·cm	CTM 0249
Arc Resistance	120	seconds	CTM 0171

Table 2: Electrical properties of Dow Corning 4 Electrical Insulating Compound, highlighting its insulating capabilities.[\[1\]](#)[\[2\]](#)

## Experimental Protocols

The properties listed above are determined using Dow Corning's Corporate Test Methods (CTMs). Copies of these CTMs are available upon request from the manufacturer.[\[1\]](#)[\[2\]](#) The specific CTMs cited in the technical data sheets are:

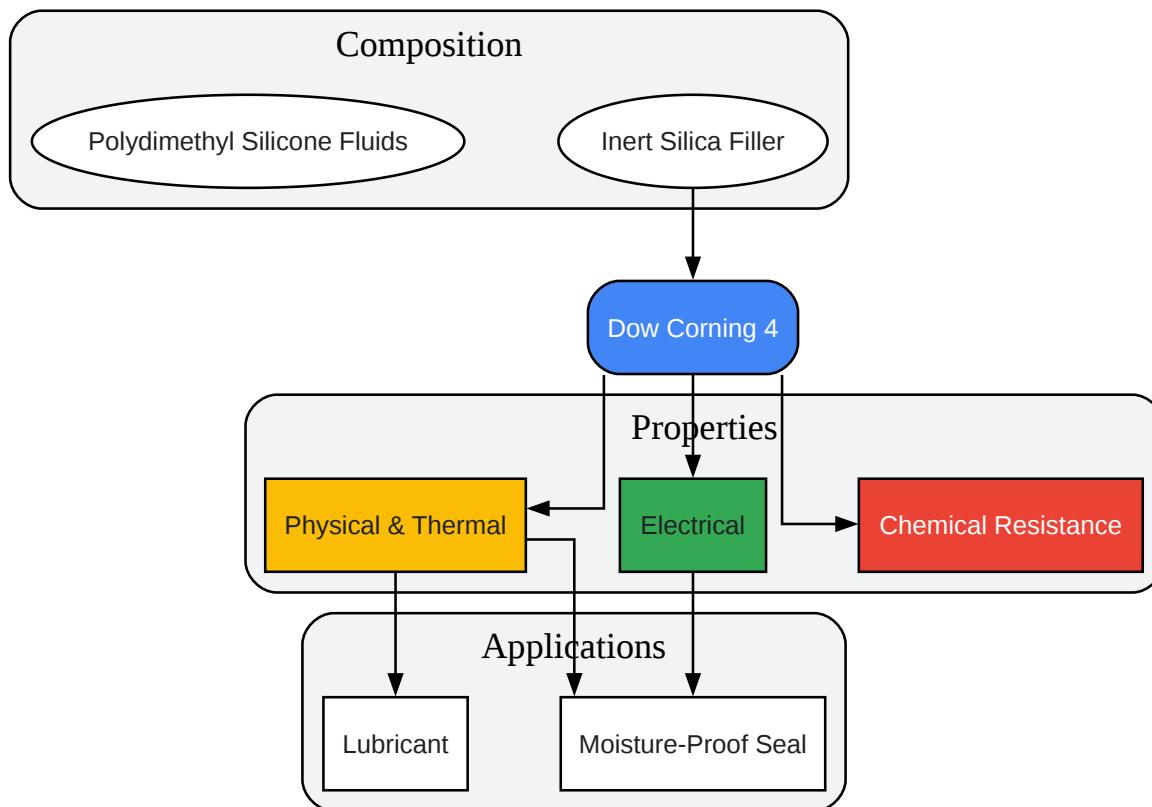
- CTM 0176: Color determination.
- CTM 0191: NLGI grade determination.
- CTM 0033A: Bleed and evaporation testing.
- CTM 0022: Relative density measurement.
- CTM 0114: Dielectric strength testing.
- CTM 0112: Permittivity and dissipation factor measurement.

- CTM 0249: Volume resistivity measurement.
- CTM 0171: Arc resistance testing.

Detailed methodologies for these experimental protocols are not publicly available in the provided search results and would require direct contact with the manufacturer.

## Mandatory Visualization

The following diagram illustrates the logical relationships between the composition, properties, and applications of Dow Corning 4 Electrical Insulating Compound.



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Composition, Properties, and Applications of Dow Corning 4.

## Chemical Resistance and Solubility

Dow Corning 4 exhibits good resistance to mineral oils, vegetable oils, and air.[\[2\]](#) It is also generally resistant to dilute acids, alkalis, and most aqueous solutions.[\[2\]](#) However, it is recommended to test the compound for specific applications as chemical composition, pressure, and other factors can vary.[\[2\]](#)

The compound is insoluble in water, methanol, ethanol, and mineral oil.[\[1\]](#)[\[2\]](#) It is soluble in mineral spirits and methyl ethyl ketone.[\[1\]](#)[\[2\]](#) It is important to note that this compound should not be applied to O-rings or other components made of silicone rubber, as it can degrade the silicone rubber.[\[1\]](#)[\[2\]](#) It may also cause slight swelling in natural and butyl rubbers.[\[1\]](#)[\[2\]](#)

## Handling and Safety

For safe use, it is essential to read the product and safety data sheets before handling.[\[2\]](#) The material is not considered a hazardous material as defined by the OSHA Hazard Communication Standard.[\[4\]](#) Good industrial hygiene practices should be followed, including washing after handling, especially before eating.[\[1\]](#) When using solvents for cleanup, ensure adequate ventilation and follow the solvent supplier's safety precautions.[\[2\]](#)

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